

# SRI 31215 TFA stability and long-term storage conditions

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## Compound of Interest

Compound Name: SRI 31215 TFA

Cat. No.: B610992

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## Technical Support Center: SRI 31215 TFA

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and long-term storage of **SRI 31215 TFA**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **SRI 31215 TFA**?

For long-term storage, solid **SRI 31215 TFA** should be stored at -20°C in a dry, dark environment.<sup>[1]</sup> Following these conditions can maintain the compound's stability for up to three years.<sup>[2]</sup> It is also recommended to keep the container tightly sealed to protect it from moisture.<sup>[3][4]</sup>

Q2: How should I store stock solutions of **SRI 31215 TFA**?

The storage conditions for **SRI 31215 TFA** stock solutions depend on the duration of storage and the solvent used. For stock solutions prepared in DMSO, the following is recommended:

- Long-term (up to 6 months): Store at -80°C.<sup>[3][4]</sup> Some suppliers suggest storage for up to 1 year at this temperature.<sup>[2]</sup>
- Short-term (up to 1 month): Store at -20°C.<sup>[3][4]</sup>

- Very short-term (days to a week): Aliquots can be stored at 4°C.[1][2]

To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[2]

Q3: What solvents are recommended for dissolving **SRI 31215 TFA**?

DMSO is the most commonly recommended solvent for preparing stock solutions of **SRI 31215 TFA**. [2][4] The solubility in DMSO is reported to be  $\geq 25$  mg/mL.[2] For in vivo studies, specific formulations involving co-solvents are suggested.

Q4: Are there any specific handling instructions for preparing **SRI 31215 TFA** solutions?

Yes, to ensure proper dissolution and maintain the integrity of the compound, follow these guidelines:

- Use sonication or gentle heating (e.g., to 37°C) to aid in the dissolution of the compound in DMSO.[2][5]
- When preparing formulations for in vivo experiments, add the solvents sequentially as specified in the protocols.[2][3][4]
- Always use a clear, fully dissolved stock solution to prepare further dilutions.[3]

Q5: Is **SRI 31215 TFA** sensitive to light or moisture?

Yes, it is recommended to store **SRI 31215 TFA** protected from light and moisture.[1][3][4] Exposure to these elements could potentially lead to degradation of the compound.

## Data Summary Tables

Table 1: Recommended Storage Conditions for **SRI 31215 TFA**

Form	Storage Temperature	Duration	Additional Notes
Solid	-20°C	Up to 3 years	Store in a dry, dark place.[1][2]
0 - 4°C	Short term (days to weeks)	Dry and dark conditions are essential.[1]	
Stock Solution (in DMSO)	-80°C	Up to 6 months[3][4] - 1 year[2]	Aliquot to avoid freeze-thaw cycles.[2]
-20°C	Up to 1 month	Sealed storage, away from moisture.[3][4]	
4°C	Up to 1 week	For short-term use of aliquots.[2]	

Table 2: Solubility of **SRI 31215 TFA**

Solvent	Concentration	Notes
DMSO	≥ 25 mg/mL (46.85 mM)[2]	Sonication is recommended.[2]
125 mg/mL (234.26 mM)	Ultrasonic assistance needed. [4]	
In Vivo Formulation 1	≥ 2.08 mg/mL (3.90 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[3][4]
In Vivo Formulation 2	≥ 2.08 mg/mL (3.90 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline).[3][4]
In Vivo Formulation 3	≥ 2.08 mg/mL (3.90 mM)	10% DMSO, 90% Corn Oil.[3][4]

## Troubleshooting Guide

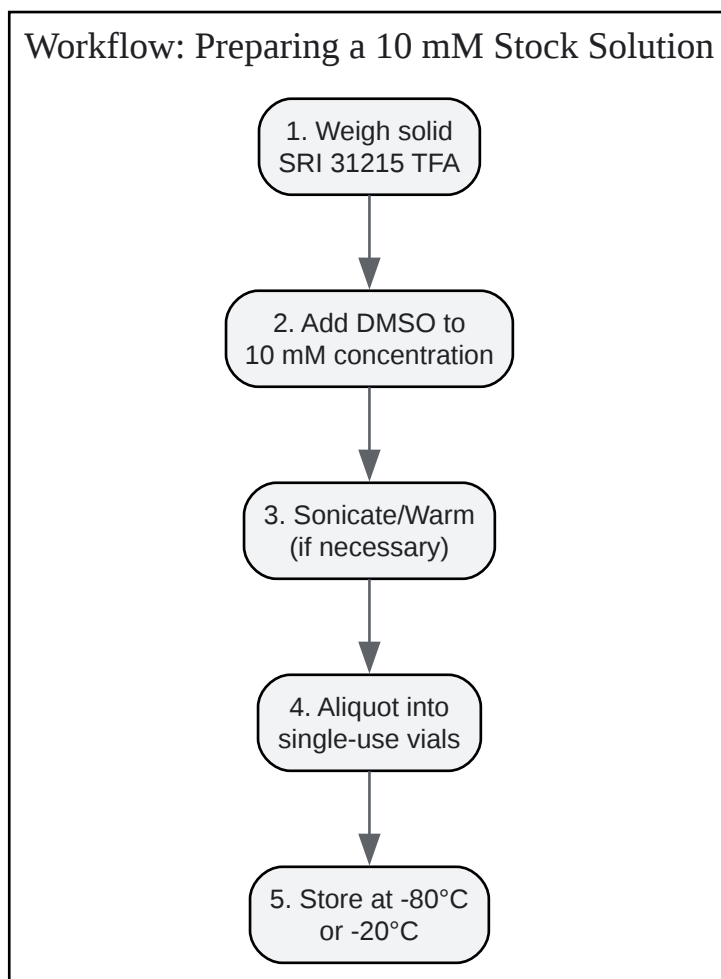
Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon thawing.	Low temperature storage can sometimes cause compounds to precipitate out of solution.	Gently warm the solution to 37°C and use sonication to redissolve the compound completely before use. <a href="#">[3]</a> <a href="#">[5]</a>
Difficulty dissolving the solid compound.	Insufficient agitation or low temperature.	Use an ultrasonic bath to aid dissolution. <a href="#">[4]</a> Gentle warming can also be applied. <a href="#">[5]</a>
Inconsistent experimental results.	Degradation of the compound due to improper storage or handling.	Ensure the compound and its solutions are stored at the recommended temperatures, protected from light and moisture. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> Avoid multiple freeze-thaw cycles by preparing single-use aliquots. <a href="#">[2]</a>
Phase separation or precipitation in in vivo formulations.	Incorrect order of solvent addition or insufficient mixing.	Add each solvent sequentially and ensure thorough mixing at each step as per the recommended protocols. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols & Visualizations

### Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Weigh the required amount of solid **SRI 31215 TFA**.
- Add the appropriate volume of DMSO to achieve a 10 mM concentration.
- If the compound does not dissolve readily, sonicate the solution or warm it gently to 37°C until a clear solution is obtained.
- Once fully dissolved, aliquot the stock solution into single-use vials.

- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

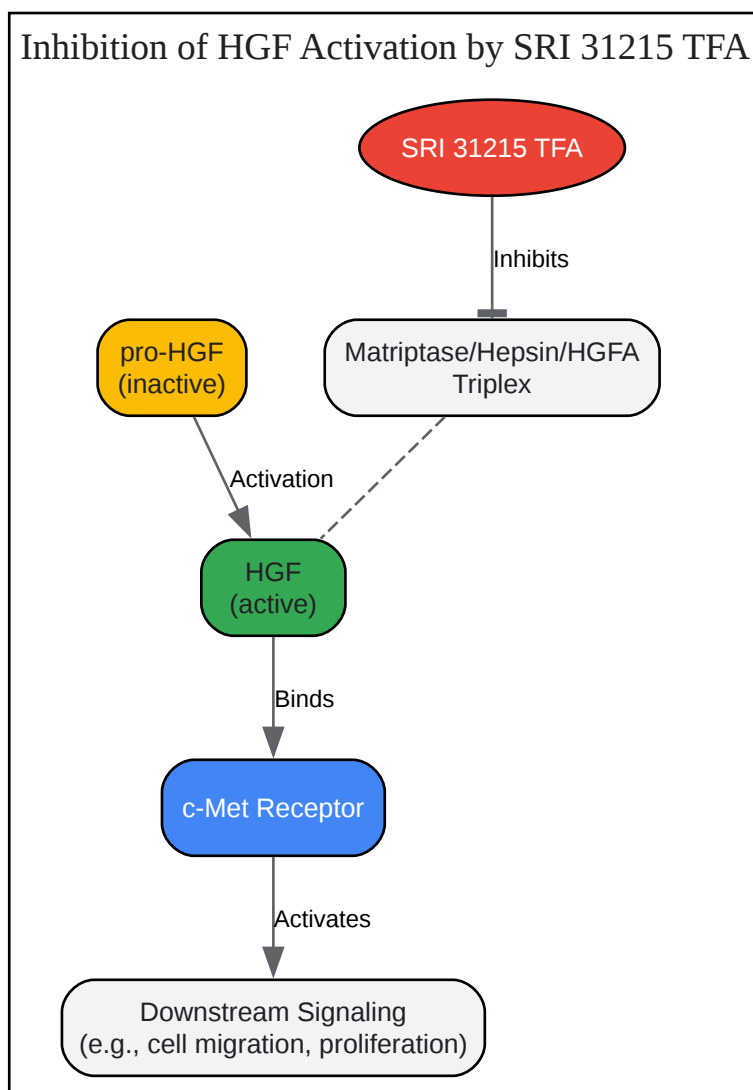


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Workflow for preparing a stock solution of **SRI 31215 TFA**.

## Signaling Pathway: Inhibition of HGF Activation

**SRI 31215 TFA** is an inhibitor of the Matriptase/Hepsin/Hepatocyte Growth Factor Activator (HGFA) triplex.[3][5][6] This inhibition prevents the conversion of inactive pro-HGF to its active form, HGF. Active HGF binds to the c-Met receptor, triggering downstream signaling pathways involved in cell growth and migration. By blocking this activation, **SRI 31215 TFA** can inhibit tumor-promoting signaling.[2]



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Mechanism of action of **SRI 31215 TFA** in the HGF/c-Met pathway.

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